

# Technical Guide: Enaminones – A Focus on 3-Aminocycloalk-2-en-1-ones

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Compound of Interest		
Compound Name:	3-Aminocyclohept-2-en-1-one	
Cat. No.:	B15448268	Get Quote

For: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Examination of 3-Aminocycloalk-2-en-1-ones, with a focus on 3-Aminocyclohex-2-en-1-one due to the absence of literature on **3-Aminocyclohept-2-en-1-one**.

### **Executive Summary**

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of 3-aminocycloalk-2-en-1-ones, a class of enaminones with significant interest in medicinal chemistry and organic synthesis. Extensive searches for "3-Aminocyclohept-2-en-1-one" did not yield a specific CAS number, IUPAC name, or any associated experimental data. This suggests that the seven-membered ring analogue is not a commonly synthesized or well-documented compound.

Consequently, this guide will focus on the well-characterized six-membered ring analogue, 3-Aminocyclohex-2-en-1-one, for which substantial data is available. This will include its chemical identifiers, physical properties, a detailed experimental protocol for its synthesis, and a discussion of its applications. We will also briefly cover the five-membered ring analogue, 3-Aminocyclopent-2-en-1-one. The information presented is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug discovery.

## **Chemical Identification and Properties**



A thorough database search for "**3-Aminocyclohept-2-en-1-one**" did not yield any registered compounds. However, the closely related cyclohexyl and cyclopentyl analogues are well-documented.

3-Aminocyclohex-2-en-1-one

Property	Value	Reference
IUPAC Name	3-aminocyclohex-2-en-1-one	[1][2][3]
CAS Number	5220-49-5	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO	[1][3][4]
Molecular Weight	111.14 g/mol	[1][3][4]
Melting Point	129-133 °C	[4]
Boiling Point	212.4±30.0 °C (Predicted)	[4]
Density	1.091±0.06 g/cm³ (Predicted)	[4]
InChIKey	ZZMRPOAHZITKBV- UHFFFAOYSA-N	[2]
SMILES	C1CC(=CC(=O)C1)N	[2]

3-Aminocyclopent-2-en-1-one

Property	Value	Reference
IUPAC Name	3-aminocyclopent-2-en-1-one	[5]
CAS Number	28566-12-3	[5]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO	[5]
Molecular Weight	97.12 g/mol	[5]
InChIKey	LSROXAYPMFICCA- UHFFFAOYSA-N	[5]
SMILES	C1C(=O)C=C(C1)N	



### **Experimental Protocols**

The synthesis of these enaminones is generally straightforward. Below is a typical experimental protocol for the preparation of 3-Aminocyclohex-2-en-1-one.

# Synthesis of 3-Aminocyclohex-2-en-1-one from 1,3-Cyclohexanedione

This procedure describes the reaction of 1,3-cyclohexanedione with an ammonia source to yield the corresponding enaminone.

#### Materials:

- 1,3-Cyclohexanedione
- Ammonium acetate
- · Ethyl acetate
- Three-necked flask (100 mL)
- Oil bath
- Stirrer
- Filtration apparatus

#### Procedure:

- To a 100 mL three-necked flask, add 1,3-cyclohexanedione (0.03 mol) and ammonium acetate (0.039 mol).
- Thoroughly stir the mixture.
- Place the flask in an oil bath preheated to 110°C.
- Allow the reaction to proceed for 15 minutes. The mixture will gradually solidify.

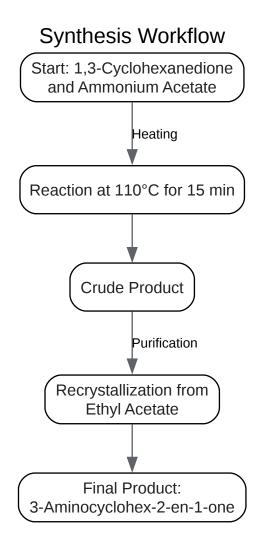


- Remove the flask from the oil bath and allow it to cool to room temperature.
- Add 10 mL of ethyl acetate to the reaction mixture and heat to dissolve the solid.
- Cool the solution to 0°C to induce crystallization.
- Collect the precipitated yellow crystals by filtration.
- Dry the crystals to obtain 3-amino-2-cyclohexen-1-one. A typical yield for this reaction is reported to be around 93.6%.[6]

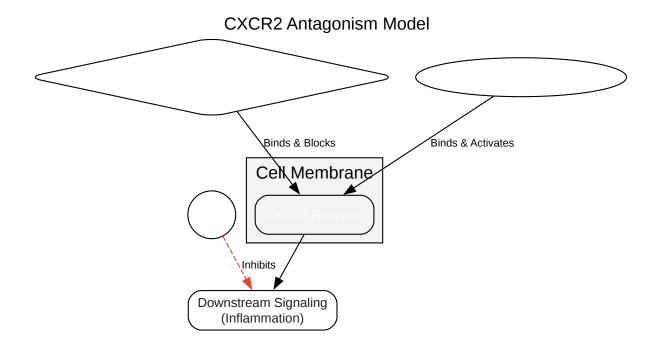
### **Logical Workflow for Synthesis**

The synthesis of 3-Aminocyclohex-2-en-1-one can be visualized as a straightforward two-step process from the starting material to the final product.









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### References

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